

Application Notes and Protocols for Adenylosuccinic Acid Tetraammonium Salt in Cell Culture

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Compound of Interest

Compound Name: *Adenylosuccinic acid
tetraammonium*

Cat. No.: *B15572685*

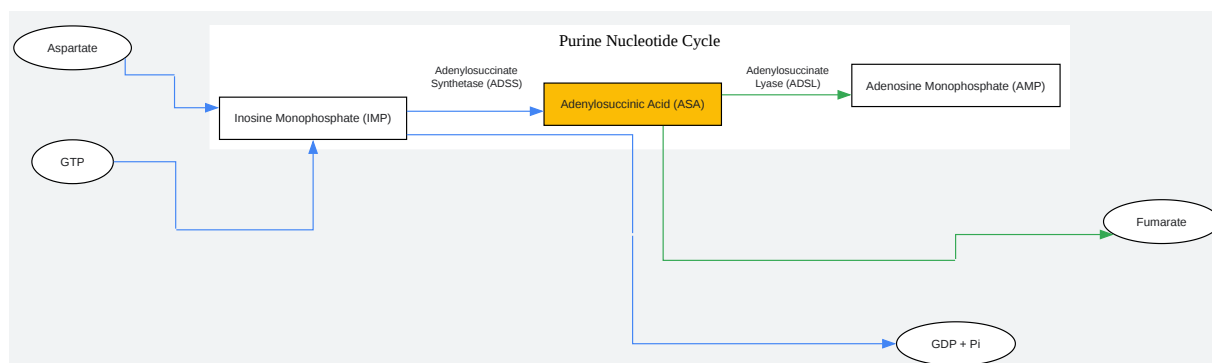
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These application notes provide a comprehensive overview of the use of **adenylosuccinic acid tetraammonium** salt in various cell culture-based assays. Adenylosuccinic acid (ASA), also known as succinyladenosine monophosphate (S-AMP), is a critical intermediate in the purine nucleotide cycle.[1] It is endogenously synthesized from inosine monophosphate (IMP) and aspartate by the enzyme adenylosuccinate synthetase (ADSS) and is subsequently converted to adenosine monophosphate (AMP) and fumarate by adenylosuccinate lyase (ADSL).[2] This places ASA at a crucial juncture in cellular energy homeostasis and purine metabolism.[3] The tetraammonium salt form is often used in research settings for its solubility and stability in culture media.

Metabolic Pathway Context: The Purine Nucleotide Cycle

Adenylosuccinic acid is a key metabolite in two significant pathways: the de novo synthesis of purines and the purine nucleotide cycle.[4][5] The purine nucleotide cycle is particularly important for recovering purines and maintaining cellular energy levels, especially during high metabolic demand.[2]



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Caption: The role of Adenylosuccinic Acid in the Purine Nucleotide Cycle.

Application Note 1: Assessment of In Vitro Cytotoxicity

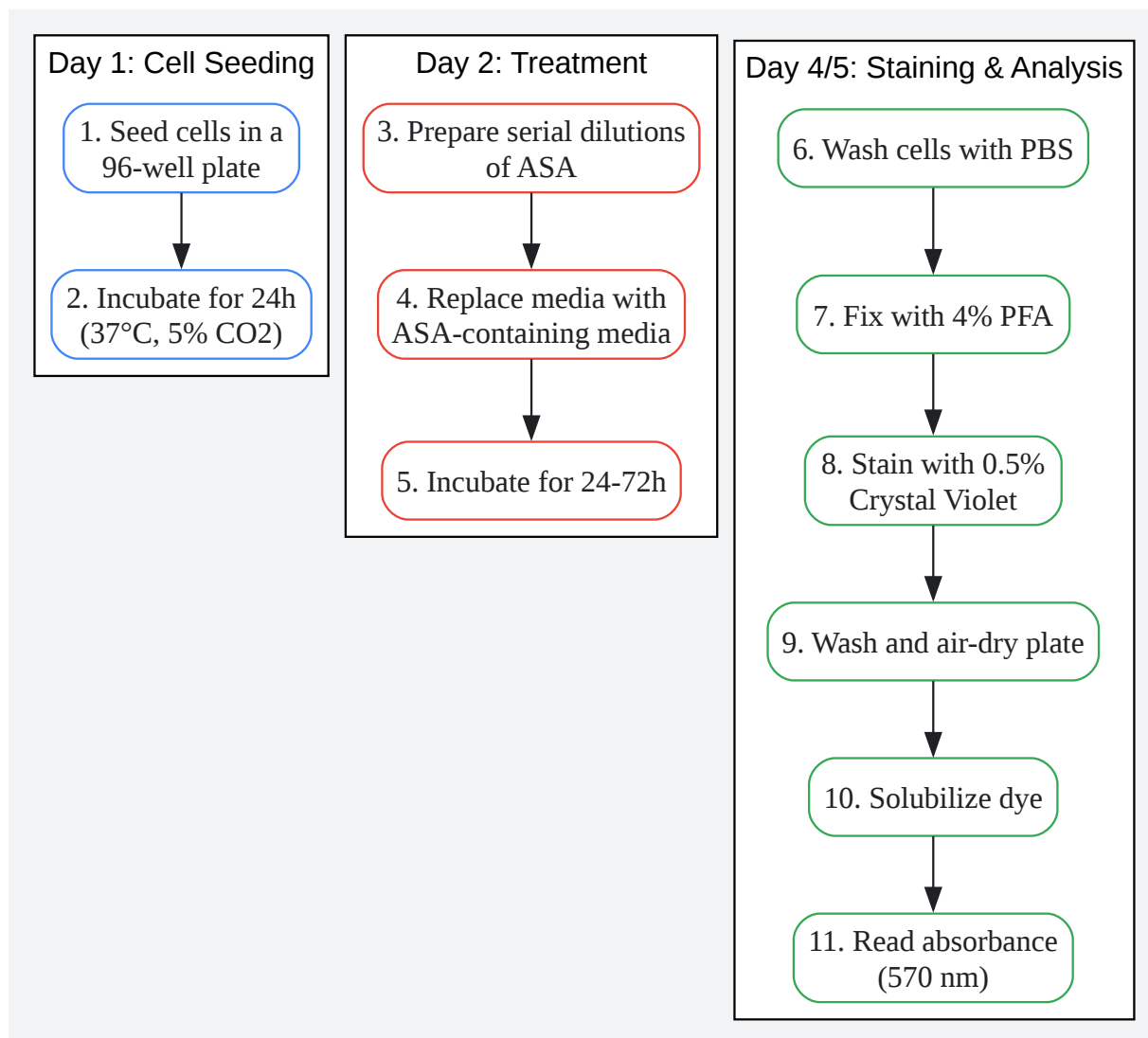
One of the primary steps in evaluating a compound for biological research or therapeutic potential is to determine its effect on cell viability and proliferation. Studies have shown that adenylosuccinic acid is non-toxic to cultured cells, such as human myoblasts, at concentrations up to 1 mM.^[6] This makes it a safe agent for use in a variety of cell-based assays without confounding cytotoxic effects.

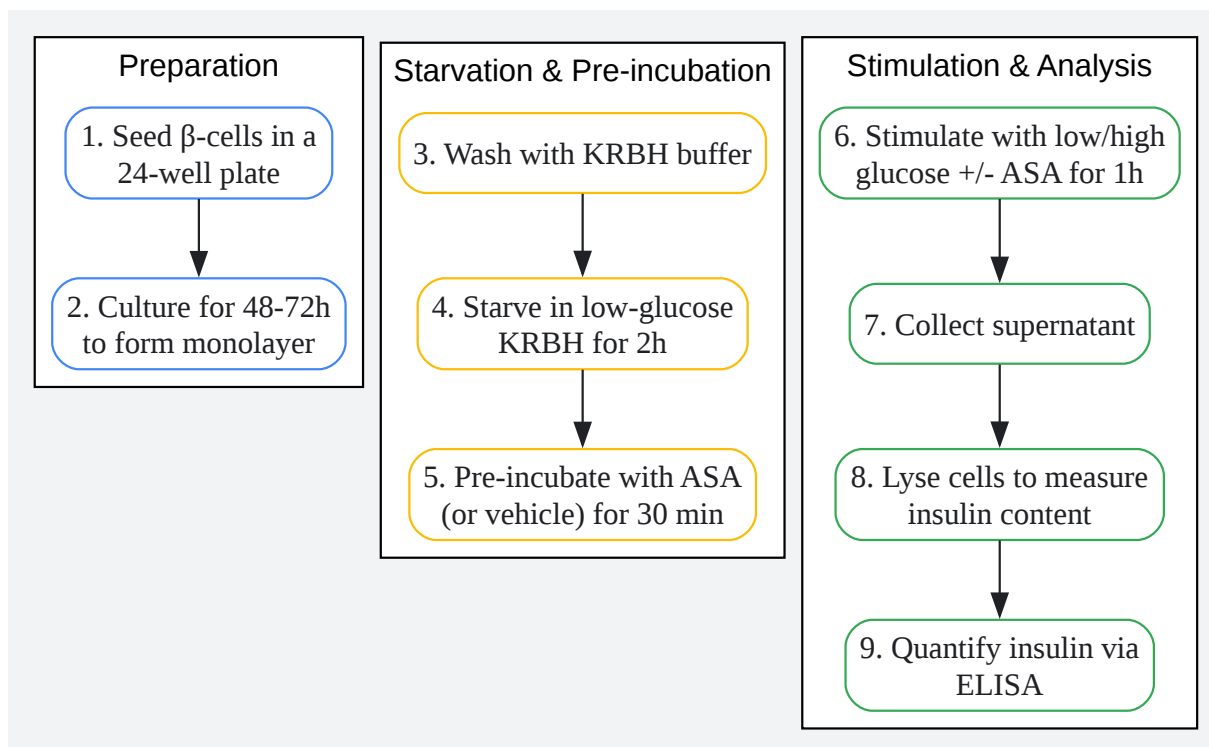
Quantitative Data: Cytotoxicity of Adenylosuccinic Acid

Cell Line	Assay Method	Concentration Range	Result	Reference
Human Myoblasts	Crystal Violet Staining	10 nM - 1 mM	No toxicity observed	[6]
Human Myoblasts	xCELLigence (Real-time)	10 nM - 1 mM	No effect on proliferation	[6]

Protocol: Crystal Violet Cytotoxicity Assay

This protocol is designed to assess the endpoint viability of adherent cells treated with **adenylosuccinic acid tetraammonium salt**.





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